

Application Notes and Protocols: Disperse Blue 148 in Supercritical CO₂ Dyeing Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Blue 148

Cat. No.: B1663511

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Disperse Blue 148** in supercritical carbon dioxide (scCO₂) dyeing systems. The information is targeted towards researchers and scientists in the fields of textile chemistry and materials science, as well as drug development professionals interested in the application of supercritical fluid technology.

Introduction

Supercritical carbon dioxide has emerged as a sustainable and effective medium for dyeing textiles, offering a waterless alternative to conventional dyeing processes. **Disperse Blue 148**, an anthraquinone dye, has shown excellent performance in scCO₂ systems, particularly for dyeing synthetic fibers like polyester and natural fibers such as wool.^{[1][2]} This technology not only reduces water consumption and eliminates wastewater discharge but can also lead to improved dye uptake and fastness properties.^[1] Furthermore, the principles of dye impregnation using scCO₂ can be conceptually extended to the loading of active pharmaceutical ingredients (APIs) onto various substrates, making this technology relevant to drug development.

Experimental Protocols

Materials and Equipment

- Substrate: Wool fabric (or other suitable textile)

- Dye: C.I. **Disperse Blue 148**
- Supercritical Fluid: Supercritical grade carbon dioxide (99.9% purity)
- Apparatus: A high-pressure supercritical fluid dyeing apparatus equipped with:
 - A high-pressure vessel (autoclave)
 - A CO2 pump
 - A heating system with temperature control
 - A pressure transducer and controller
 - A dye reservoir
 - A circulation system

Supercritical CO2 Dyeing Protocol for Wool

This protocol is synthesized from established research on dyeing wool with **Disperse Blue 148** in a scCO2 system.^[1]

- Preparation:
 - Accurately weigh the wool fabric sample.
 - The dye amount is calculated as a percentage of the weight of the fabric (% owf). A typical starting concentration is 2% owf.
 - Place the wool fabric and the weighed **Disperse Blue 148** powder into the high-pressure dyeing vessel.
- System Sealing and Purging:
 - Seal the dyeing vessel securely.
 - Purge the vessel with low-pressure CO2 gas to remove any residual air.

- Pressurization and Heating:
 - Pressurize the vessel with liquid CO₂ using the high-pressure pump to the desired dyeing pressure.
 - Simultaneously, heat the vessel to the target dyeing temperature.
- Dyeing Cycle:
 - Once the desired temperature and pressure are reached, start the dyeing timer.
 - Maintain a constant temperature and pressure throughout the dyeing process.
 - Circulate the supercritical CO₂ through the vessel to ensure even dye distribution.
- Depressurization and Cooling:
 - After the dyeing time has elapsed, stop the heating and allow the vessel to cool down.
 - Slowly and carefully depressurize the vessel. The CO₂ will transition from a supercritical to a gaseous state and can be vented or recycled.
- Post-Dyeing Treatment:
 - Remove the dyed fabric from the vessel.
 - Rinse the fabric with a suitable solvent (e.g., acetone) to remove any residual surface dye.
 - Allow the fabric to air dry.

Quantitative Data

The efficiency of the scCO₂ dyeing process with **Disperse Blue 148** is influenced by key parameters such as temperature, pressure, and dyeing time. The color strength (K/S value) is a common metric used to quantify the dye uptake.

Effect of Dyeing Parameters on Color Strength (K/S) of Wool

Parameter	Range Investigated	Optimal Condition for Disperse Blue 148	Effect on K/S
Temperature	80 - 120 °C	120 °C	K/S values generally increase with temperature. [1]
Pressure	15 - 25 MPa	25 MPa	K/S values significantly improve with increasing pressure. [1]
Time	60 - 120 min	120 min	Dye uptake increases with time, approaching equilibrium. [1]

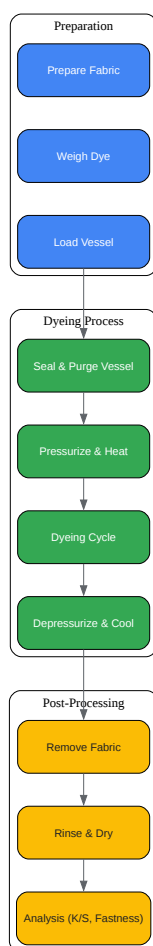
Fastness Properties of Wool Dyed with Disperse Blue 148 in scCO₂

Fastness Test	Rating
Washing Fastness	Excellent to Very Good
Perspiration Fastness	Excellent to Very Good
Rubbing Fastness	Very Good to Good
Light Fastness	Acceptable

Note: Fastness ratings are based on standardized textile testing methods and are generally reported on a scale of 1 to 5, with 5 being the best.[\[3\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for a supercritical CO₂ dyeing experiment.



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Caption: Experimental workflow for supercritical CO₂ dyeing.

Application in Drug Development

While **Disperse Blue 148** is primarily a textile dye, the underlying supercritical fluid technology holds significant promise for drug development. The same principles of dissolving a compound (the dye) in scCO₂ and impregnating it into a solid substrate (the fiber) can be applied to load APIs onto various carriers.

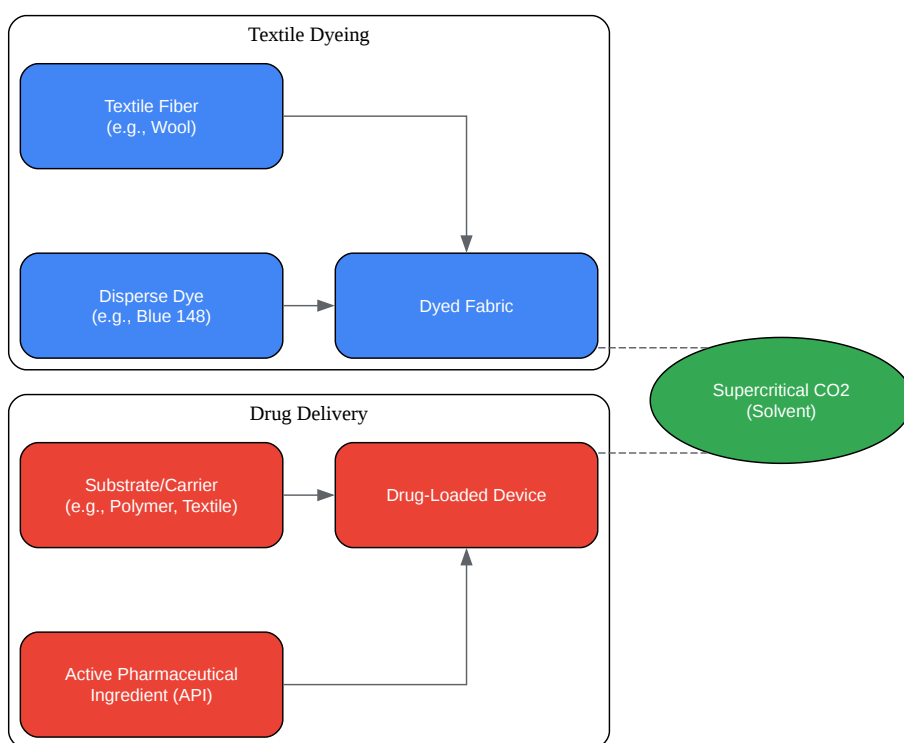
Potential Applications

- **Drug-Eluting Textiles:** Medical textiles, such as wound dressings or surgical gowns, can be impregnated with antimicrobial or anti-inflammatory drugs using scCO₂. This solvent-free process is advantageous for heat-sensitive drugs and avoids residual organic solvents.

- Particle Engineering: Supercritical fluid technology is used for the micronization and formulation of drug particles with controlled size and morphology, which can enhance solubility and bioavailability.[4][5]
- Impregnation of Medical Devices: Polymeric medical implants and devices can be loaded with therapeutic agents to provide localized and sustained drug release.

Logical Relationship for Drug Delivery Application

The following diagram illustrates the conceptual parallel between textile dyeing and drug loading using scCO₂ technology.



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Caption: Analogy between scCO₂ dyeing and drug loading.

In conclusion, the application of **Disperse Blue 148** in supercritical CO₂ dyeing systems is a well-established, eco-friendly process with excellent results. The underlying technology offers a versatile platform that can be adapted for various applications in drug development, particularly for the solvent-free impregnation of therapeutic agents onto solid carriers.

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- To cite this document: BenchChem. [Application Notes and Protocols: Disperse Blue 148 in Supercritical CO₂ Dyeing Systems]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663511#application-of-disperse-blue-148-in-supercritical-co2-dyeing-systems]

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